

PAA in 2025: Regulatory Drivers and Industry Response

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Compound Focus: Phosphonoacetic Acid

CAS No.: 4408-78-0

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The use of PAA is gaining significant momentum in 2025, largely driven by new environmental regulations. Understanding this context is key for anyone in the field of water decontamination.

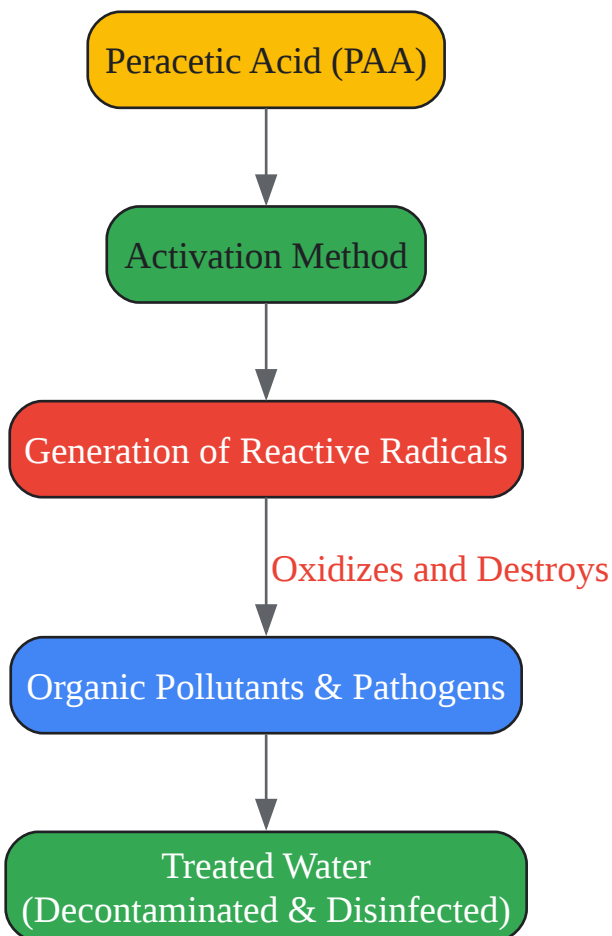
- **PFAS Crackdown:** In 2025, the U.S. Environmental Protection Agency (EPA) and other global bodies are enforcing stricter limits on PFAS in drinking water and industrial discharges [1] [2]. This has created an urgent need for effective water purification technologies.
- **Industry Adaptation:** Companies and municipalities are actively investing in and deploying **PFAS removal and remediation technologies** [1]. This includes the launch of specialized ventures, like "PFAS Purification," focused on providing next-generation water treatment solutions [3].
- **PAA as a Key Tool:** PAA is recognized as a powerful oxidant and disinfectant. Its application is projected to grow at a high rate in water treatment due to its effectiveness and the higher regulatory standards [4].

PAA as an Advanced Oxidation Process (AOP)

The most technically relevant application of PAA for decontamination is in Advanced Oxidation Processes (AOPs). The following table summarizes its properties and common activation methods based on a scientific review [4].

Aspect	Description
Chemical Profile	Organic peroxyacid ($\text{CH}_3\text{C}(\text{O})\text{OOH}$) with high oxidation potential ($E^0 = 1.96 \text{ V}$), close to hydrogen peroxide and higher than chlorine dioxide [4].
Primary Use in AOPs	Activated to generate highly reactive radical species (e.g., hydroxyl radical $\bullet\text{OH}$, organic radicals) for destroying pollutants and pathogens [4].
Common Activation Methods	UV/Solar light irradiation, ultrasound, metal ions or oxides (e.g., Fe^{2+}), and activated carbon catalysts [4].

This workflow illustrates how PAA is activated and functions in a typical AOP system for water decontamination and disinfection:



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